

Furan-2-Sulfonic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *furan-2-sulfonic acid*

Cat. No.: *B3057607*

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This technical guide provides an in-depth overview of **furan-2-sulfonic acid**, a versatile heterocyclic compound of significant interest in chemical research and drug development. This document details its identification, physicochemical properties, synthesis, and analytical characterization. It is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries.

Core Identification and Chemical Properties

Furan-2-sulfonic acid is an organic compound featuring a furan ring substituted at the 2-position with a sulfonic acid group. The presence of the electron-withdrawing sulfonic acid group significantly influences the chemical reactivity and stability of the furan ring, making it a valuable intermediate in organic synthesis.^[1]

Table 1: Identifiers for **Furan-2-Sulfonic Acid**

Identifier	Value	Source(s)
CAS Number	82971-11-7	[1][2][3]
IUPAC Name	furan-2-sulfonic acid	[4]
Molecular Formula	C ₄ H ₄ O ₄ S	[2][3]
Synonyms	2-Furansulfonic acid, Furan-2-sulphonic acid	[3]
InChI	InChI=1S/C4H4O4S/c5-9(6,7)4-2-1-3-8-4/h1-3H,(H,5,6,7)	[4]
InChIKey	OKSYMZKKVJYKKJ-UHFFFAOYSA-N	[4]
Canonical SMILES	<chem>C1=COC(=C1)S(=O)(=O)O</chem>	[4]

Table 2: Physicochemical Properties of **Furan-2-Sulfonic Acid**

Property	Value	Source(s)
Molecular Weight	148.14 g/mol	[2][4]
Exact Mass	147.98302978 Da	[4]
Density (Predicted)	1.559 g/cm ³	[3]
Refractive Index (Predicted)	1.535	[3]
Topological Polar Surface Area	75.9 Å ²	[4]
XLogP3 (Predicted)	0.1	[4]

Synthesis and Purification

The synthesis of **furan-2-sulfonic acid** requires careful selection of reagents to avoid the polymerization of the acid-sensitive furan ring.[1] Direct sulfonation with strong acids is often problematic. A widely adopted and milder approach involves the use of a sulfur trioxide-pyridine complex.[1]

Experimental Protocol: Synthesis via Sulfonation with Sulfur Trioxide-Pyridine Complex

This protocol describes a representative method for the synthesis of **furan-2-sulfonic acid** based on literature descriptions.

Materials:

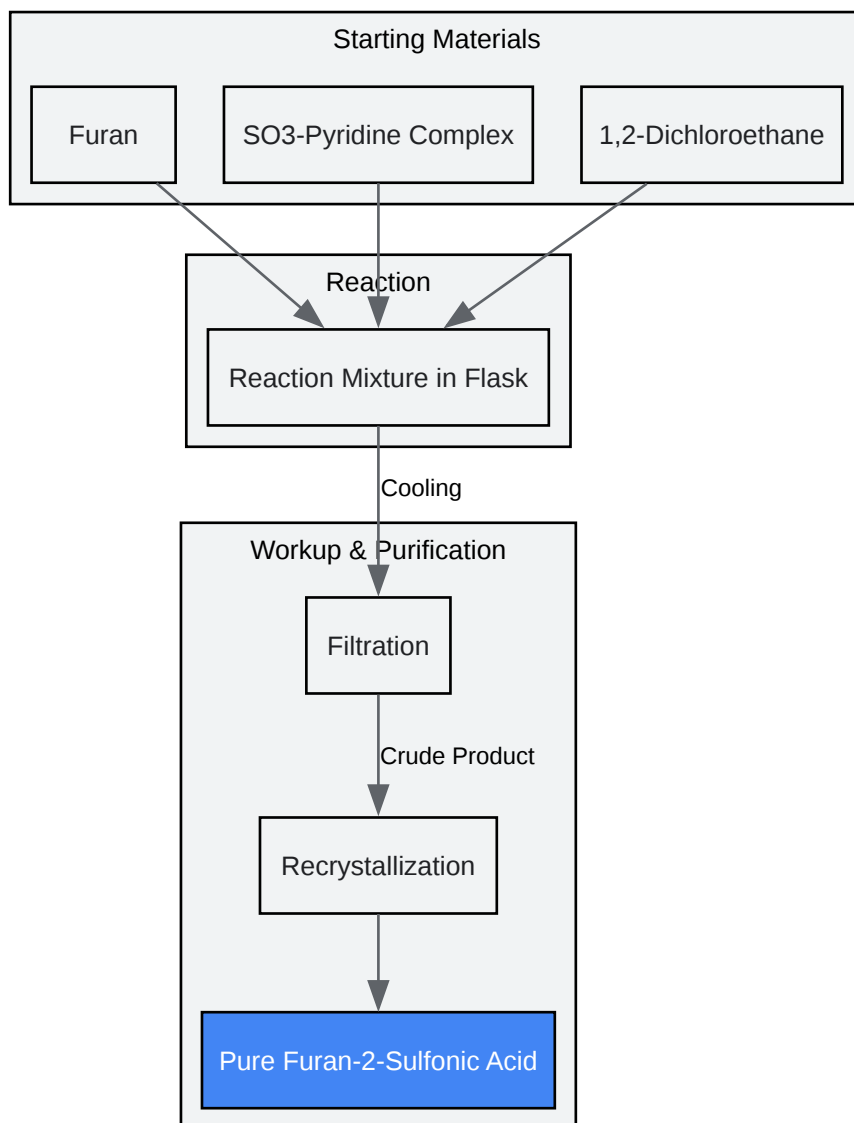
- Furan
- Sulfur trioxide-pyridine complex ($\text{SO}_3\cdot\text{py}$)
- 1,2-Dichloroethane (anhydrous)
- Ice-water bath
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel)
- Magnetic stirrer and heating mantle

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a dropping funnel, suspend the sulfur trioxide-pyridine complex (1.0 equivalent) in anhydrous 1,2-dichloroethane.
- To this suspension, add furan (1.0 equivalent) dropwise via the dropping funnel. The addition should be controlled to manage any exothermic reaction, potentially using an ice-water bath.
- After the addition is complete, heat the reaction mixture to a temperature between 80-100°C.
- Maintain stirring at this temperature for several hours. The progress of the reaction should be monitored using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature. The product, **furan-2-sulfonic acid**, may precipitate from the solution.
- Isolate the solid product by filtration.

- The crude product can be further purified by recrystallization from a suitable solvent.

Diagram of Synthetic Workflow



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Synthetic workflow for **furan-2-sulfonic acid**.

Analytical Characterization and Spectral Data

While experimental spectra for **furan-2-sulfonic acid** are not readily available in public databases, its spectral characteristics can be predicted based on the analysis of closely related furan derivatives. The strong electron-withdrawing nature of the sulfonic acid group is expected

to cause a significant downfield shift for the protons and carbons of the furan ring in NMR spectra.[2]

Table 3: Predicted Spectroscopic Data for **Furan-2-Sulfonic Acid**

Technique	Expected Features
^1H NMR	Signals corresponding to the three protons on the furan ring, all expected to be shifted downfield compared to unsubstituted furan.
^{13}C NMR	Four signals for the furan ring carbons, with the carbon attached to the sulfonic acid group (C2) being the most deshielded.
IR Spectroscopy	A broad O-H stretching band ($3000\text{-}2500\text{ cm}^{-1}$), S=O stretching bands (around 1350 and 1150 cm^{-1}), and characteristic C-H and C-O stretching of the furan ring.[2]
Mass Spectrometry	The molecular ion peak (M^+) would be expected, along with fragmentation patterns corresponding to the loss of SO_3 and other fragments of the furan ring.

Applications in Drug Development and Medicinal Chemistry

Furan-2-sulfonic acid serves as a valuable scaffold in medicinal chemistry for the development of new therapeutic agents.[1] Its derivatives, particularly furan-sulfonamides, have been explored for a range of biological activities.

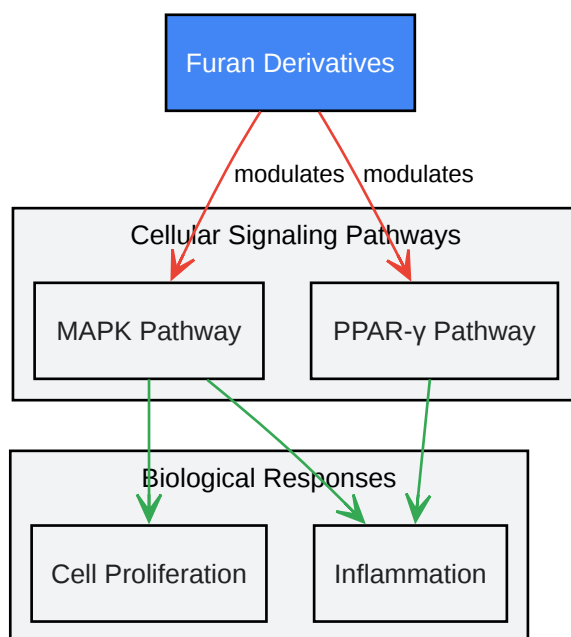
Key Therapeutic Areas of Investigation:

- **Anticancer Agents:** Novel furan-sulfonamide derivatives have been synthesized and evaluated for their anticancer activity against various human cancer cell lines, with some compounds demonstrating significant cytotoxic effects.[2] Sulfonamides, in general, are

known to target several key proteins overexpressed in cancer, such as tyrosine kinases and carbonic anhydrases.

- **Anti-inflammatory and Antimicrobial Agents:** The furan nucleus is present in numerous compounds with demonstrated anti-inflammatory and antimicrobial properties.[5][6] Furan derivatives have been shown to exert regulatory effects on cellular activities by modulating signaling pathways like MAPK and PPAR- γ . [6]
- **Carbonic Anhydrase Inhibitors:** Furan-2-sulfonamide derivatives have been investigated as inhibitors of carbonic anhydrase isoforms, with some showing potent inhibitory activity.[1]

Diagram of Furan Derivatives' Role in Modulating Signaling Pathways



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Modulation of signaling pathways by furan derivatives.

Conclusion

Furan-2-sulfonic acid is a key heterocyclic compound with significant potential as a building block in organic synthesis, particularly for the development of novel pharmaceuticals. Its unique chemical properties, stemming from the combination of the furan ring and the sulfonic acid group, allow for the creation of a diverse range of derivatives with promising biological

activities. Further research into the synthesis, characterization, and application of this compound and its analogs is warranted to fully explore its therapeutic potential.

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